

solubility of 2,3-Dichlorophenylboronic acid in organic solvents

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Compound of Interest

Compound Name: 2,3-Dichlorophenylboronic acid

Cat. No.: B056464

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An In-depth Technical Guide on the Solubility of **2,3-Dichlorophenylboronic Acid** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3-Dichlorophenylboronic acid is an organoboron compound with the chemical formula C₆H₅BCl₂O₂. It serves as a crucial reagent in organic synthesis, most notably in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds.[1] These reactions are fundamental in the development of complex molecules, including pharmaceuticals and agrochemicals.[2][3] The efficiency and success of such synthetic transformations are highly dependent on the solubility of the reagents in the chosen solvent system. An understanding of the solubility of **2,3-Dichlorophenylboronic acid** is therefore critical for reaction optimization, purification, and formulation development.

This technical guide provides a comprehensive overview of the solubility of **2,3- Dichlorophenylboronic acid**. Due to the limited availability of specific quantitative solubility data for this compound in public literature, this guide also presents solubility data for the parent compound, phenylboronic acid, as a relevant proxy. Furthermore, it details a standard experimental protocol for determining solubility and provides visualizations of the experimental workflow and a key chemical reaction where this compound is utilized.



Solubility Profile

The solubility of arylboronic acids is influenced by the nature and position of substituents on the phenyl ring, as well as the polarity of the solvent.[4] Generally, boronic acids are more soluble in polar organic solvents and have low solubility in nonpolar hydrocarbon solvents.[5][6]

Qualitative Solubility of 2,3-Dichlorophenylboronic Acid

Publicly available data on the solubility of **2,3-Dichlorophenylboronic acid** is limited to qualitative descriptions.

Solvent	Solubility
Methanol	Soluble[1]

Quantitative Solubility of Phenylboronic Acid (Analogous Compound)

In the absence of specific quantitative data for **2,3-Dichlorophenylboronic acid**, the solubility of its parent compound, phenylboronic acid, provides a useful baseline. The addition of two chlorine atoms to the phenyl ring is expected to alter its solubility characteristics.

Table 1: Quantitative Solubility of Phenylboronic Acid in Various Solvents



Solvent	Solubility	Temperature (°C)
Water	10 g/L[7][8]	20
Water	1.9 g/100g [6][9]	20
Water	2.5 g/100g [9]	25
Methanol	33.3 mg/mL[10]	Not Specified
Methanol	Slightly Soluble[11][12]	Not Specified
Diethyl Ether	Soluble[7]	Not Specified
Ethanol	Soluble[7]	Not Specified
Chloroform	Slightly Soluble[11][12]	Not Specified
Dimethyl Sulfoxide (DMSO)	Slightly Soluble[11][12]	Not Specified
Hexanes	Poorly Soluble[7]	Not Specified
Carbon Tetrachloride	Poorly Soluble[7]	Not Specified

Table 2: Mole Fraction Solubility of Isobutoxyphenylboronic Acid Isomers in Various Solvents at Different Temperatures

This table, presenting data for analogs of phenylboronic acid, illustrates the temperature-dependent nature of boronic acid solubility.[4][13]



Solvent	Temperature (K)	o- Isobutoxyphen ylboronic Acid (Mole Fraction, x)	m- Isobutoxyphen ylboronic Acid (Mole Fraction, x)	p- Isobutoxyphen ylboronic Acid (Mole Fraction, x)
Chloroform	293.15	0.045	0.008	0.006
303.15	0.075	0.014	0.011	
313.15	0.120	0.024	0.019	-
323.15	0.185	0.041	0.032	-
3-Pentanone	293.15	0.135	0.028	0.022
303.15	0.190	0.045	0.036	
313.15	0.260	0.070	0.057	-
323.15	0.350	0.105	0.088	-
Acetone	293.15	0.150	0.040	0.032
303.15	0.210	0.062	0.051	
313.15	0.285	0.092	0.075	-
323.15	0.370	0.130	0.105	_
Dipropyl Ether	293.15	0.040	0.006	0.005
303.15	0.065	0.010	0.008	
313.15	0.100	0.017	0.014	<u>-</u>
323.15	0.150	0.028	0.023	-
Methylcyclohexa ne	293.15	0.0010	0.0004	0.0003
303.15	0.0018	0.0007	0.0006	
313.15	0.0032	0.0012	0.0010	-
323.15	0.0055	0.0020	0.0017	



Data for isobutoxyphenylboronic acid isomers is presented as an illustrative example of temperature-dependent solubility for substituted phenylboronic acids.[4]

Experimental Protocol for Solubility Determination

A reliable and widely used technique for determining the solubility of boronic acids in organic solvents is the dynamic (or synthetic) method.[4][5][6][13] This method involves observing the temperature at which a solid solute completely dissolves in a solvent upon controlled heating. [4]

Materials and Equipment

- 2,3-Dichlorophenylboronic acid
- High-purity organic solvents
- Jacketed glass vessel
- Analytical balance
- Magnetic stirrer and stir bar
- Calibrated temperature probe
- Luminance probe or a light source and detector
- · Heating/cooling circulator

Procedure

- Sample Preparation: Accurately weigh 2,3-Dichlorophenylboronic acid and the chosen organic solvent into the jacketed glass vessel to create a biphasic sample of a precisely known composition.[4]
- Heating and Stirring: Place the vessel in the heating/cooling circulator and begin vigorous stirring. The mixture is then heated at a slow, constant rate (e.g., 0.3 K/h).[4]
- Turbidity Measurement: Continuously monitor the turbidity of the mixture by measuring the intensity of a light beam passing through the sample with a luminance probe.[4][5][6]

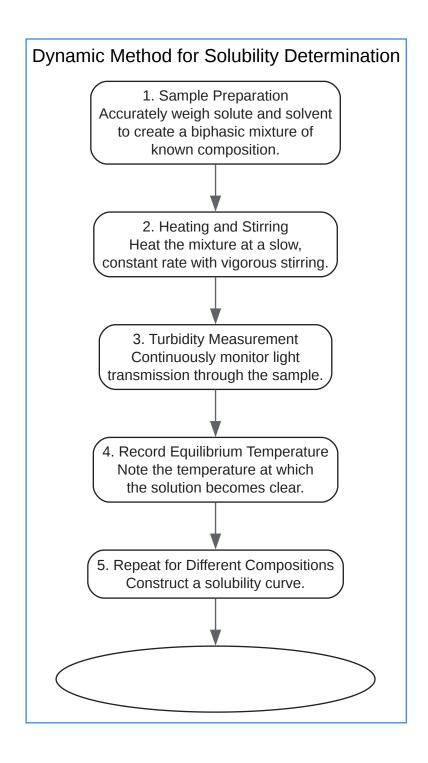


- Equilibrium Temperature Determination: The temperature at which the last solid particles dissolve, resulting in a clear, single-phase solution, is recorded as the equilibrium solubility temperature for that specific composition. This is marked by a sharp increase in light transmission.[4]
- Data Compilation: Repeat the procedure for various compositions to construct a solubility curve (mole fraction vs. temperature).

Visualizations Experimental Workflow

The following diagram illustrates the dynamic method for determining the solubility of **2,3-Dichlorophenylboronic acid**.





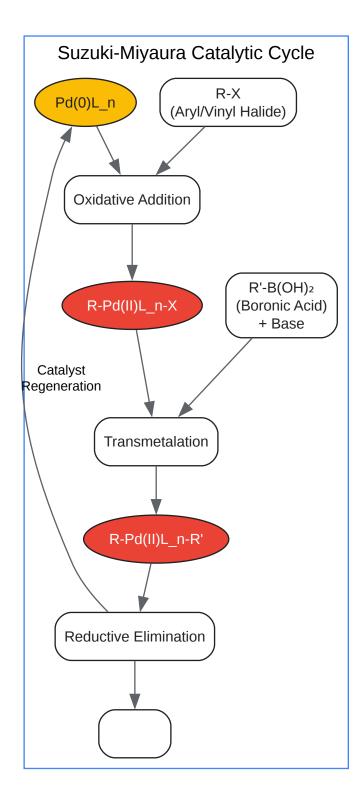
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Caption: Workflow for the dynamic solubility determination method.

Application in Suzuki-Miyaura Coupling



2,3-Dichlorophenylboronic acid is a key reactant in Suzuki-Miyaura coupling reactions. The solubility of the boronic acid in the reaction solvent is crucial for the reaction to proceed efficiently. The catalytic cycle for this reaction is shown below.





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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

This reaction typically involves three main steps: oxidative addition of an organic halide to a palladium(0) complex, transmetalation with the boronic acid, and reductive elimination to yield the coupled product and regenerate the palladium(0) catalyst.[14][15][16]

Conclusion

While specific quantitative solubility data for **2,3-Dichlorophenylboronic acid** in organic solvents is not readily available in the current literature, this guide provides a framework for understanding its likely solubility behavior based on data from analogous compounds. For researchers and professionals in drug development, the experimental determination of solubility is a critical step for process optimization. The provided dynamic method protocol offers a reliable means to obtain this crucial data. A thorough understanding of solubility is paramount for the successful application of **2,3-Dichlorophenylboronic acid** in synthetic chemistry, particularly in widely used reactions such as the Suzuki-Miyaura coupling.

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